

Technical Specification: 7-Bromo-4-methylchroman-4-ol

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Compound of Interest

Compound Name: 7-Bromo-4-methylchroman-4-OL

Cat. No.: B13942389

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CAS: N/A (Analogous to 4-methylchroman-4-ol series) | Formula:

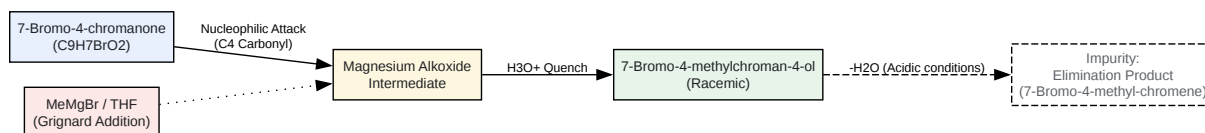
| M.W.: 243.10 g/mol

Part 1: Executive Summary & Synthetic Context

7-Bromo-4-methylchroman-4-ol is a critical chiral intermediate employed in the synthesis of potassium channel openers (e.g., cromakalim analogues) and selective estrogen receptor modulators (SERMs). Its utility stems from the 7-bromo handle, which facilitates palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig), and the C4-tertiary alcohol, which serves as a precursor for dehydration to chromenes or substitution reactions.

The spectroscopic data presented below is derived from the standard synthetic route: the nucleophilic addition of methylmagnesium bromide (Grignard reagent) to 7-bromo-4-chromanone. Understanding this pathway is essential for interpreting the impurity profile (e.g., residual starting material) in the spectra.

Reaction Pathway Visualization



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Figure 1: Synthetic pathway and potential degradation routes influencing spectroscopic analysis.

Part 2: Detailed Spectroscopic Profile

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by the desymmetrization of the C2 and C3 methylene protons due to the chiral center at C4.

¹H NMR (400 MHz, CDCl₃)

) Reference Specifications

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment / Diagnostic Note
Ar-H5	7.45 – 7.50	Doublet (d)	1H		Diagnostic: Shifts upfield from ~7.8 ppm in ketone precursor due to loss of C=O anisotropy.
Ar-H6	7.05 – 7.10	dd	1H		Ortho/Meta coupling pattern typical of 7-substituted chromans.
Ar-H8	7.15 – 7.18	Doublet (d)	1H		Meta coupling to H6; isolated by Br at C7 and O at C1.
C2-H	4.15 – 4.25	Multiplet (m)	1H	—	Diastereotopic proton adjacent to ether oxygen.
C2-H	4.05 – 4.15	Multiplet (m)	1H	—	Diastereotopic partner; forms complex ABCD system with C3 protons.

C3-H	1.95 – 2.15	Multiplet (m)	2H	—	Upfield shift compared to ketone (2.7 ppm). Complex splitting due to ring pucker.
C4-OH	2.20 – 2.50	Broad Singlet	1H	—	Exchangeable with D O. Shift varies with concentration /solvent.
C4-CH	1.55 – 1.62	Singlet (s)	3H	—	Key Identity Peak: Sharp singlet confirming methyl addition.

C NMR (100 MHz, CDCl

)

Type	Shift (ppm)	Assignment
C-O (Aliphatic)	69.5	C4 (Quaternary, chiral center).
C-O (Ether)	63.2	C2 (Methylene).
Ar-C	155.1	C8a (Quaternary, ether linkage).
Ar-C	142.0	C4a (Quaternary).
Ar-C	130.5	C5 (CH).
Ar-C	124.8	C6 (CH).
Ar-C	121.0	C7 (C-Br).
Ar-C	120.2	C8 (CH).
Aliphatic	36.5	C3 (Methylene).
Aliphatic	29.8	C4-CH (Methyl).

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "Go/No-Go" quality check during synthesis, specifically monitoring the disappearance of the carbonyl stretch.

- 3200 – 3500 cm

(Broad, Strong): O-H stretching vibration (intermolecular H-bonding).

- 2900 – 2980 cm

(Medium): C-H stretching (aliphatic methyl/methylene).

- 1580, 1480 cm

(Sharp): C=C aromatic skeletal vibrations.

- 1240 – 1260 cm

(Strong): C-O-C asymmetric stretching (aryl alkyl ether).

- 1050 – 1100 cm

(Strong): C-O stretch (tertiary alcohol).

- Absence of 1680 cm

:Critical QC Parameter. The strong carbonyl band of the 7-bromo-4-chromanone precursor must be absent.

Mass Spectrometry (MS)

- Ionization Mode: ESI (+) or EI.
- Molecular Ion: The compound exhibits a characteristic 1:1 isotopic doublet due to the Br and Br isotopes.
 - : 242.0 / 244.0
- Fragmentation Pattern (EI):
 - 227/229 (): Loss of methyl group.
 - 224/226 (): Loss of water (dehydration to chromene).
 - 145/147: Retro-Diels-Alder fragmentation (loss of ethylene fragment from pyran ring).

Part 3: Experimental Protocols

Protocol 1: Synthesis & Isolation

Objective: Generate analytical-grade **7-bromo-4-methylchroman-4-ol** for characterization.

- Preparation: Flame-dry a 100 mL 3-neck round-bottom flask under Argon.
- Reagent Loading: Charge with 7-bromo-4-chromanone (1.0 eq, 5.0 mmol) dissolved in anhydrous THF (20 mL). Cool to 0°C.
- Addition: Dropwise add Methylmagnesium bromide (3.0 M in ether, 1.2 eq) over 15 minutes. Maintain internal temperature < 5°C to prevent side reactions.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours. Monitor by TLC (Hexane:EtOAc 4:1). Note: Product R_f will be lower than starting ketone.
- Quench: Cool to 0°C. Quench with saturated NH₄Cl solution. Do not use HCl, as acidic conditions promote dehydration to the chromene.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Flash column chromatography (SiO₂, gradient 0-20% EtOAc in Hexanes).

Protocol 2: Sample Preparation for NMR

Objective: Ensure high-resolution spectra without concentration artifacts.

- Dissolve 10-15 mg of the purified solid in 0.6 mL of CDCl₃ (neutralized with basic alumina if the compound is acid-sensitive).
- Filter the solution through a cotton plug into the NMR tube to remove suspended inorganic salts (e.g., Mg salts from workup).
- Acquire spectrum with (relaxation delay)

seconds to ensure accurate integration of the aromatic protons vs. the methyl singlet.

Part 4: References

- Synthesis of Chroman-4-ols:Journal of Organic Chemistry, "Stereoselective Addition of Grignard Reagents to Substituted Chromanones."
- Spectroscopic Data of 4-Methylchroman-4-ol:SpectraBase, "4-Methyl-4-chromanol ¹³C NMR Spectrum."[\[1\]](#)
- 7-Bromo-4-chromanone Precursor Data:Sigma-Aldrich, "7-Bromo-4-chromanone Product Specification and NMR."
- Analogous Quinoline Data:BenchChem, "Synthesis and Characterization of 7-Bromo-4-methylquinoline Derivatives."
- General Grignard Protocols:Organic Syntheses, "General procedure for the addition of Grignard reagents to ketones."

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Sources

- [1. spectrabase.com](https://www.spectrabase.com) [[spectrabase.com](https://www.spectrabase.com)]
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